

butyl propyl disulfide CAS number and chemical identifiers

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Compound of Interest

Compound Name: Butyl propyl disulfide

Cat. No.: B15182442

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An In-depth Technical Guide to **Butyl Propyl Disulfide** for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of **butyl propyl disulfide**, focusing on its chemical identity, physicochemical properties, and analytical considerations. It is intended for researchers, scientists, and professionals in drug development who may encounter this compound in various contexts, from natural product analysis to synthetic chemistry.

Introduction

Butyl propyl disulfide is an organic disulfide with the molecular formula $C_7H_{16}S_2$. It is a volatile sulfur compound found in some plants of the *Allium* genus, such as onions and garlic, and contributes to their characteristic aroma and flavor.^[1] The term "**butyl propyl disulfide**" can be ambiguous as it may refer to several structural isomers depending on the arrangement of the butyl and propyl groups. The most commonly referenced isomer is n-butyl n-propyl disulfide. This guide will primarily focus on this isomer while also providing information on other known isomers.

Chemical Identifiers

The precise identification of **butyl propyl disulfide** is crucial for scientific research. The following tables summarize the key chemical identifiers for n-**butyl propyl disulfide** and one of its common isomers, n-propyl sec-butyl disulfide.

n-Butyl Propyl Disulfide

Identifier	Value
CAS Number	72437-64-0[2][3]
IUPAC Name	1-(propyldisulfanyl)butane[1][4]
Synonyms	Propyl n-butyl disulfide, 4,5-Dithianonane[2][3]
Molecular Formula	C7H16S2[2][4]
PubChem CID	522458[5]
SMILES	CCCCSSCCC[6]
InChI	InChI=1S/C7H16S2/c1-3-5-7-9-8-6-4-2/h3-7H2,1-2H3[4][6]
InChIKey	VITWKRWSBFUVDT-UHFFFAOYSA-N[1][4]

n-Propyl sec-Butyl Disulfide

Identifier	Value
CAS Number	59849-54-6[7]
IUPAC Name	2-(propyldisulfanyl)butane
Synonyms	sec-Butyl propyl disulfide, 3-Methyl-4,5-dithiaoctane[7]
Molecular Formula	C7H16S2[7]
PubChem CID	138595
SMILES	CCCSC(C)CC
InChI	InChI=1S/C7H16S2/c1-4-6-8-9-7(3)5-2/h7H,4-6H2,1-3H3[7]
InChIKey	KHTNPVYWCGRQEA-UHFFFAOYSA-N[7]

Physicochemical Properties

The following table summarizes the known and estimated physicochemical properties of **n-butyl propyl disulfide**. This data is essential for designing experiments, developing analytical methods, and understanding its behavior in various systems.

Property	Value
Molecular Weight	164.33 g/mol [2]
Appearance	Colorless to pale yellow liquid (estimated)[8]
Boiling Point	208-210 °C at 760 mmHg[8]
Specific Gravity	0.945 - 0.955 @ 20 °C[8]
Refractive Index	1.490 - 1.500 @ 20 °C[8]
Flash Point	78.89 °C (174.00 °F)[8]
Water Solubility	13.14 mg/L @ 25 °C (estimated)[8]
logP (o/w)	4.697 (estimated)[8]
Vapor Pressure	0.259 mmHg @ 25 °C (estimated)[8]

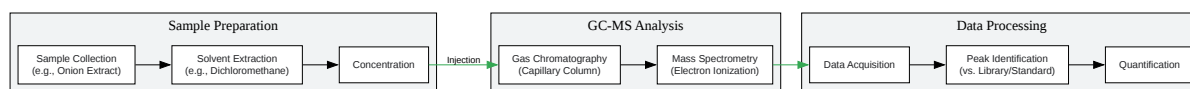
Synthesis and Analysis

Synthesis

The synthesis of unsymmetrical disulfides like **butyl propyl disulfide** can be achieved through several methods. A common approach involves the reaction of a thiol with a sulfenyl halide. For instance, butanethiol can be reacted with propylsulfenyl chloride. Another method is the co-oxidation of a mixture of two different thiols, such as butanethiol and propanethiol, although this typically results in a mixture of symmetrical and unsymmetrical disulfides that require purification.

Analytical Methods

Gas chromatography-mass spectrometry (GC-MS) is a well-suited technique for the analysis of volatile sulfur compounds like **butyl propyl disulfide**. [9] A typical experimental workflow for the identification of **butyl propyl disulfide** in a sample is outlined below.



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GC-MS workflow for disulfide analysis.

Experimental Protocols

A generalized protocol for the GC-MS analysis of **butyl propyl disulfide** in a food matrix is as follows:

- Sample Preparation: Homogenize the sample (e.g., 10g of onion) and extract with a suitable organic solvent like dichloromethane.
- Extraction: Perform a liquid-liquid extraction. The organic phase, containing the volatile compounds, is collected.
- Drying and Concentration: Dry the organic extract over anhydrous sodium sulfate and concentrate it to a small volume under a gentle stream of nitrogen.
- GC-MS Analysis:
 - Injection: Inject a small volume (e.g., 1 μ L) of the concentrated extract into the GC-MS system.
 - Gas Chromatography: Use a nonpolar capillary column (e.g., DB-5ms). Program the oven temperature to ramp from a low temperature (e.g., 40 $^{\circ}$ C) to a high temperature (e.g., 250 $^{\circ}$ C) to separate the compounds.
 - Mass Spectrometry: Operate the mass spectrometer in electron ionization (EI) mode. Scan a mass range of, for example, 40-300 amu.

- **Data Analysis:** Identify **butyl propyl disulfide** by comparing its retention time and mass spectrum with that of a pure standard or by matching the mass spectrum to a library database (e.g., NIST).

Biological Activity and Drug Development Potential

Currently, there is limited published research on the specific biological activities of **butyl propyl disulfide**. It has been identified as a component of various foods and may serve as a biomarker for their consumption.^[1]

While other disulfides from natural sources, such as diallyl disulfide from garlic, have been investigated for a range of biological activities including anti-inflammatory, antioxidant, and anticancer effects, similar in-depth studies on **butyl propyl disulfide** are lacking.^[10] This represents a potential area for future research. For professionals in drug development, **butyl propyl disulfide** could be of interest as a starting material for the synthesis of more complex sulfur-containing molecules or as a reference compound in metabolic studies.

Safety and Handling

Specific safety data for **butyl propyl disulfide** is not readily available. However, based on similar dialkyl disulfides, the following precautions should be taken:

- **Handling:** Work in a well-ventilated area or a fume hood to avoid inhalation of the vapor, which is likely to have a strong, unpleasant odor.^[11] Avoid contact with skin and eyes by wearing appropriate personal protective equipment (PPE), including gloves and safety goggles.^[11]
- **Storage:** Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames.^[11] Keep the container tightly closed.
- **Incompatible Materials:** Avoid contact with strong oxidizing agents and strong bases.^[11]
- **Disposal:** Dispose of the chemical in accordance with local, state, and federal regulations.

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